Application Notes & Protocols for Psar18-COOH in Cell-Based Assays

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Psar18-cooh*
Cat. No.:	*B12373755*

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These application notes provide a comprehensive overview and detailed protocols for the utilization of **Psar18-COOH**, an 18-unit polysarcosine polymer with a terminal carboxylic acid, in cell-based assays. Polysarcosine (pSar) is a hydrophilic and biocompatible polymer increasingly used as a linker in bioconjugation to enhance the solubility, stability, and pharmacokinetic properties of various molecules, serving as a viable alternative to polyethylene glycol (PEG).

The carboxylic acid terminus of **Psar18-COOH** allows for versatile conjugation to a wide range of molecules, including fluorescent dyes, small molecule drugs, peptides, and proteins, enabling the development of novel molecular probes and drug delivery systems for cellular studies.

Application: Cellular Uptake and Visualization of a Psar18-Conjugated Fluorophore

This section details the use of a **Psar18-COOH** linker conjugated to a fluorescent dye for qualitative and quantitative assessment of cellular uptake. This type of assay is fundamental in

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drug delivery research to understand how the physicochemical properties of a polymer conjugate affect its interaction with and entry into cells.

Experimental Workflow Diagram

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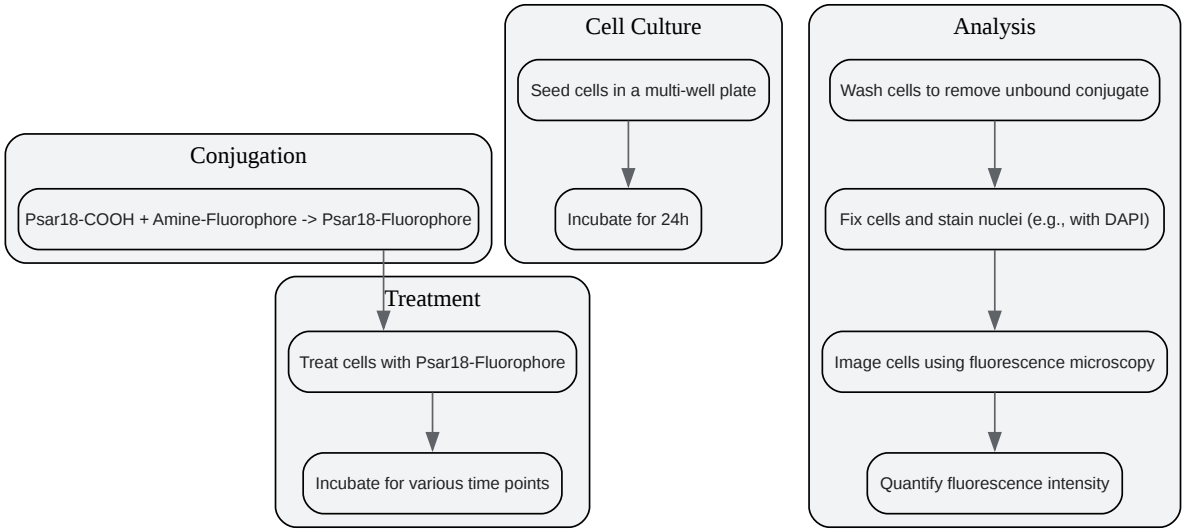

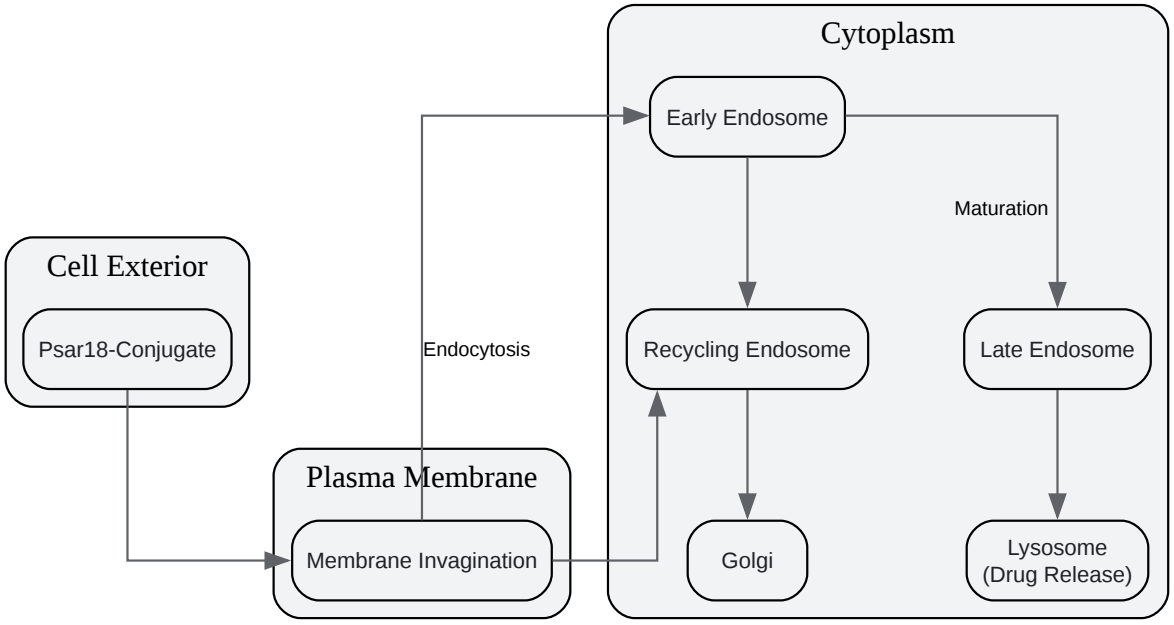

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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